Technical Guide: Recrystallization & Purification of 2-(3-Carboxyphenyl)-4-nitrobenzoic Acid

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Compound of Interest

Compound Name:	*2-(3-Carboxyphenyl)-4-nitrobenzoic acid*
CAS No.:	*1261974-14-4*
Cat. No.:	*B6401097*

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Executive Summary & Compound Profile

Researchers working with **2-(3-Carboxyphenyl)-4-nitrobenzoic acid** often encounter difficulties due to its dicarboxylic acid motif combined with a nitro-aromatic core. This structure creates high lattice energy (high melting point) and pH-dependent solubility.

The crude material typically contains isomers (regioisomers from nitration), unreacted starting materials (biphenyl dicarboxylic acids), or inorganic salts (from Suzuki coupling or oxidation steps). A single-solvent recrystallization is often insufficient.[1] We recommend a Two-Stage Purification Protocol:

- Acid-Base Reprecipitation: Removes non-acidic impurities and bulk contaminants.
- Polishing Recrystallization: Removes structurally similar isomers and trace colorants.

Compound Properties

Property	Data	Notes
Chemical Name	2-(3-Carboxyphenyl)-4-nitrobenzoic acid	Alternate: 5-Nitro[1,1'-biphenyl]-2,3'-dicarboxylic acid
CAS Number	1261974-14-4	
Molecular Formula	$C_{14}H_9NO_6$	MW: 287.23 g/mol
Acidity (pKa)	~3.4 (COOH #1), ~4.2 (COOH #2)	Predicted; behaves as a strong organic di-acid.
Solubility Profile	High: DMSO, DMF, Aq. Base (pH > 8)Moderate: Hot Acetic Acid, Hot EthanolLow: Water, Toluene, Hexanes	

Solvent Selection Matrix

The choice of solvent is critical for the "Polishing Recrystallization" step. Based on the polarity of the nitro and carboxyl groups, the following solvents are validated:

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Solvent System	Suitability	Operational Parameters	Mechanism of Action
Glacial Acetic Acid	Excellent	Dissolve at reflux (~118°C); Cool to RT.	High temp disrupts H-bonding dimers; Nitro group solubilizes well hot.
Ethanol / Water (80:20)	Good	Dissolve in boiling EtOH; add hot H_2O to turbidity; cool slowly.	Classic polarity gradient. Good for removing inorganic salts.
DMF / Water	Alternative	Dissolve in min. DMF; precipitate with H_2O. [2]	Use only if compound is insoluble in Acetic Acid. Hard to dry.
Aqueous NaOH / HCl	Pre-treatment	Dissolve in 1M NaOH; Filter; Precipitate with 6M HCl.	Chemical Purification (Not crystallization). Removes non-acids.

Step-by-Step Experimental Protocols

Method A: Acid-Base Chemical Purification (Primary Step)

Use this method first for crude material (<95% purity) or colored samples.

- Dissolution: Suspend 10.0 g of crude acid in 100 mL of water.
- Basification: Slowly add 2M NaOH (approx. 35-40 mL) with stirring until pH reaches 10-11. The solid should dissolve completely to form a dark yellow/orange solution (dicarboxylate salt).
  - Checkpoint: If solids remain, filter them off (these are non-acidic impurities like nitro-biphenyls).
- Clarification: Add 0.5 g activated charcoal, stir for 15 min at 50°C, and filter through Celite to remove color bodies.

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- Precipitation: Cool filtrate to 20°C. Slowly add 6M HCl dropwise while stirring vigorously.
  - Critical: Continue addition until pH reaches 1-2. The product will precipitate as a thick, pale-yellow slurry.
- Isolation: Filter via Büchner funnel. Wash the cake with 3 x 20 mL cold water to remove NaCl.
- Drying: Dry in a vacuum oven at 60°C for 12 hours.

Method B: Polishing Recrystallization (Glacial Acetic Acid)

Use this method for final purification (>98% target).

- Preparation: Place 5.0 g of dry, acid-washed solid (from Method A) into a 100 mL Round Bottom Flask (RBF).
- Dissolution: Add 40 mL Glacial Acetic Acid. Equip with a reflux condenser.
- Heating: Heat to reflux (approx. 118°C) with a heating mantle.
  - Observation: The solid should dissolve completely. If not, add acetic acid in 5 mL increments.
- Crystallization: Remove heat and allow the flask to cool slowly to room temperature on a cork ring (insulate with foil if cooling is too fast).
  - Nucleation: Shiny, prismatic crystals should form.
- Filtration: Collect crystals by vacuum filtration.
- Washing: Wash with 10 mL of cold Glacial Acetic Acid, followed by 20 mL of Hexane (to remove acetic acid residues).
- Drying: Dry at 80°C under high vacuum to remove trapped acetic acid solvent.

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Troubleshooting & FAQs

Q1: My product "oiled out" instead of crystallizing in Ethanol/Water. What happened?

- Cause: The water (anti-solvent) was added too quickly or the temperature dropped too fast, causing liquid-liquid phase separation before crystal nucleation.
- Fix: Re-heat the mixture until clear. Add a "seed crystal" of pure material. Add the water dropwise only until a faint turbidity persists, then let it cool very slowly (wrap flask in a towel).

Q2: The product is still colored (brown/dark orange) after recrystallization.

- Cause: Nitro-compounds often contain oxidation byproducts (azo/azoxy species) that co-crystallize.
- Fix: Repeat Method A (Acid-Base) but increase the activated charcoal treatment time to 30 minutes. Ensure the pH during precipitation drops fully to 1.0 to break any dye-salt complexes.

Q3: I have low recovery (<50%). Where is my compound?

- Cause: The compound has significant solubility in the mother liquor, especially if too much solvent was used.
- Fix: Concentrate the mother liquor by rotary evaporation to half volume and cool to 4°C to collect a "second crop." Note that the second crop is usually less pure.

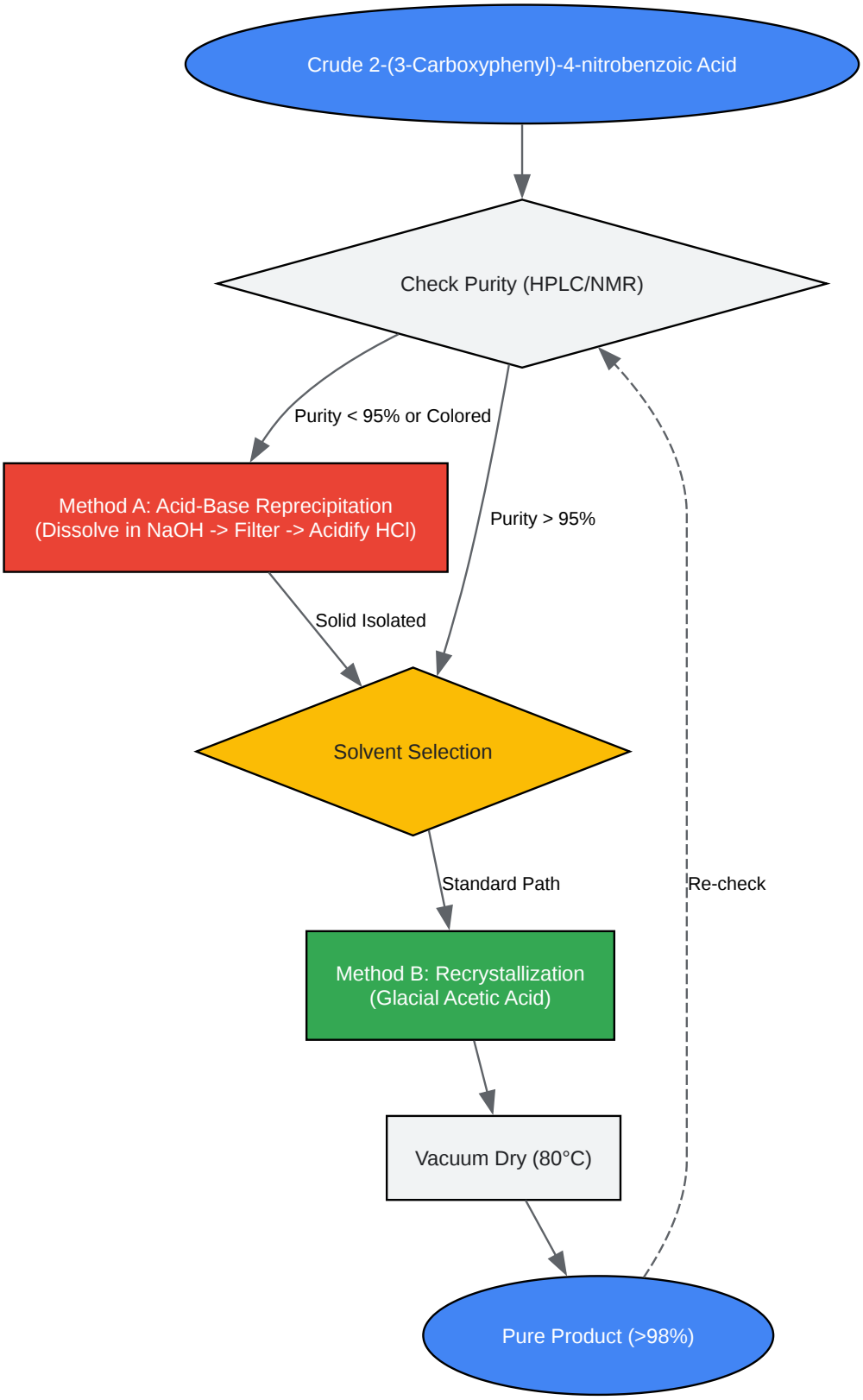
Q4: Can I use DMSO instead of Acetic Acid?

- Answer: Yes, but DMSO has a high boiling point (189°C) and is difficult to remove from the crystal lattice. If you use DMSO, precipitate the product by pouring the DMSO solution into a large excess of water (Method: Anti-solvent precipitation), rather than evaporative crystallization.

Purification Workflow Diagram

The following decision tree illustrates the logical flow for purifying nitro-biphenyl dicarboxylic acids.

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Figure 1: Decision tree for the purification of nitro-biphenyl dicarboxylic acids, prioritizing chemical purification before physical recrystallization.

References

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